

# An In-depth Technical Guide to tert-Butyl (4-methylpiperidin-4-yl)carbamate

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## Compound of Interest

Compound Name: *Tert-butyl (4-methylpiperidin-4-yl)carbamate*

Cat. No.: B062008

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IUPAC Name: tert-butyl N-(4-methylpiperidin-4-yl)carbamate[1]

This technical guide provides a comprehensive overview of **tert-butyl (4-methylpiperidin-4-yl)carbamate**, a key intermediate in pharmaceutical and chemical synthesis. The document details its chemical and physical properties, a standard synthesis protocol, and its applications in drug development and research.

## Chemical and Physical Properties

The fundamental properties of **tert-butyl (4-methylpiperidin-4-yl)carbamate** are summarized in the table below, providing a quick reference for researchers.

Property	Value
CAS Number	163271-08-7
Molecular Formula	C <sub>11</sub> H <sub>22</sub> N <sub>2</sub> O <sub>2</sub> [1]
Molecular Weight	214.30 g/mol
Appearance	White to off-white powder[1]
Boiling Point	308.407 °C at 760 mmHg[1]
Density	1.014 g/cm <sup>3</sup> [1]
Flash Point	140.32 °C[1]
pKa	12.75 ± 0.20 (Predicted)[1]
Solubility	Soluble in organic solvents, insoluble in water. [1]

## Synthesis Protocol

A general and effective method for the synthesis of **tert-butyl (4-methylpiperidin-4-yl)carbamate** involves the deprotection of a benzoyl-protected precursor.[2]

General Procedure from (1-benzoyl-4-methylpiperidin-4-yl)carbamate:[2]

- **Dissolution:** Dissolve tert-Butyl (1-benzoyl-4-methylpiperidin-4-yl)carbamate (1.0 mmol, 318 mg) in ethanol (3 mL).
- **Hydrolysis:** Add 6 N aqueous sodium hydroxide (6.0 mmol, 1.0 mL) to the solution.
- **Reflux:** Heat the reaction mixture at reflux for 8 hours.
- **Concentration:** Upon completion of the reaction, concentrate the mixture under reduced pressure.
- **Extraction:** Add ethyl acetate (30 mL) to the concentrated residue.
- **Washing:** Separate the organic layer and wash it twice with distilled water.

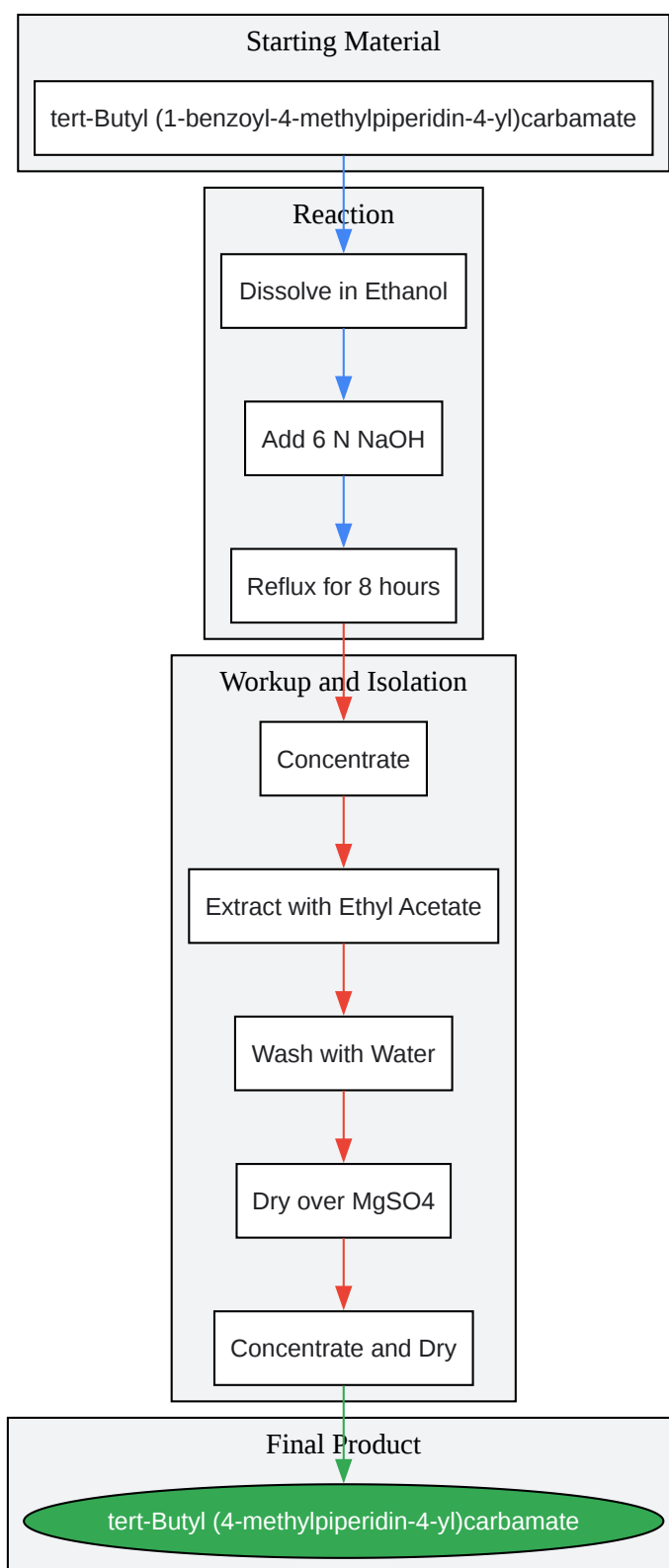
- Drying: Dry the organic layer over anhydrous magnesium sulfate.
- Isolation: Concentrate the dried organic layer under reduced pressure and dry the resulting product to yield **tert-butyl (4-methylpiperidin-4-yl)carbamate**.

Characterization Data:[2]

- Mass Spectrum (EI, m/z): 214 [M]<sup>+</sup>
- <sup>1</sup>H-NMR (CDCl<sub>3</sub>) δ: 4.37 (1H, br s), 2.84-2.80 (4H, m), 1.91 (2H, dt, J = 13.3, 3.9 Hz), 1.51 (2H, td, J = 12.9, 6.2 Hz), 1.44 (9H, s), 1.34 (3H, s)

## Experimental Workflow Diagram

The following diagram illustrates the key steps in the synthesis of **tert-butyl (4-methylpiperidin-4-yl)carbamate**.



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Synthesis workflow for **tert-butyl (4-methylpiperidin-4-yl)carbamate**.

## Applications in Research and Drug Development

**Tert-butyl (4-methylpiperidin-4-yl)carbamate** is a valuable building block in organic synthesis, with significant applications in the pharmaceutical industry.[1][2] Its structure, featuring a protected amine on a piperidine scaffold, makes it a versatile intermediate for the synthesis of more complex molecules.[1]

- **Pharmaceutical Intermediates:** It serves as a crucial intermediate in the synthesis of various pharmaceutical compounds.[1] The tert-butoxycarbonyl (Boc) protecting group allows for selective reactions at other positions of the molecule, which can be later removed under acidic conditions.
- **Drug Discovery:** This compound is utilized by medicinal chemists to introduce the 4-methyl-4-aminopiperidine moiety into potential drug candidates. This structural motif is found in a range of biologically active molecules.
- **Development of Therapeutic Agents:** It is used in the synthesis of compounds being investigated as potential therapeutic agents.[2]

## Logical Relationship Diagram

The following diagram outlines the logical relationship of **tert-butyl (4-methylpiperidin-4-yl)carbamate** as a synthetic intermediate.



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Role as a key synthetic intermediate.

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## References

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